

Gas chromatography-mass spectrometry (GC-MS) analysis of 1-Phenoxy-2-propanol

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Compound of Interest

Compound Name: *1-Phenoxy-2-propanol*

Cat. No.: *B149627*

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Application Note: GC-MS Analysis of 1-Phenoxy-2-propanol

Abstract

This application note details a robust method for the qualitative and quantitative analysis of **1-Phenoxy-2-propanol** (also known as propylene glycol phenyl ether) using Gas Chromatography-Mass Spectrometry (GC-MS). **1-Phenoxy-2-propanol** is a widely used industrial solvent, coalescing agent, and preservative in various products, including cosmetics, paints, and coatings.^[1] Accurate and reliable analytical methods are crucial for quality control, formulation development, and safety assessments. This document provides a comprehensive protocol for sample preparation, GC-MS instrumentation, and data analysis, tailored for researchers, scientists, and professionals in drug development and chemical industries.

Introduction

1-Phenoxy-2-propanol is a glycol ether that serves as a versatile solvent and an effective antimicrobial agent.^[1] Its presence and concentration in various matrices are of significant interest to ensure product quality and regulatory compliance. Gas Chromatography-Mass Spectrometry (GC-MS) is an ideal analytical technique for this purpose, offering high separation efficiency and definitive compound identification based on mass spectra.^[2] This note presents a detailed methodology for the analysis of **1-Phenoxy-2-propanol**, providing expected mass spectral data and a structured workflow.

Experimental

Sample Preparation

- Standard Preparation: Prepare a stock solution of **1-Phenoxy-2-propanol** (CAS 770-35-4) at 1000 µg/mL in methanol or a suitable solvent.^[3] Perform serial dilutions to create a calibration curve with concentrations ranging from 1 µg/mL to 100 µg/mL.
- Sample Dilution: For liquid samples such as cosmetics or coatings, accurately weigh approximately 1g of the sample into a volumetric flask. Dilute with a suitable solvent (e.g., methanol, dichloromethane) and mix thoroughly to ensure homogeneity. Filter the solution using a 0.45 µm syringe filter into a GC vial.

Instrumentation

The analysis is performed on a standard benchtop Gas Chromatograph coupled with a Mass Selective Detector. The following instrumental parameters are recommended based on methods for similar glycol ethers.

Protocols

Gas Chromatography (GC) Protocol

- Column: Rxi®-1301Sil MS (30 m x 0.25 mm x 0.25 µm) or equivalent cyanopropylphenyl-based column is recommended for good resolution of glycol ethers.^{[4][5]}
- Injector: Split/Splitless injector
- Injector Temperature: 250 °C
- Injection Volume: 1 µL
- Injection Mode: Split (e.g., 50:1)
- Carrier Gas: Helium at a constant flow of 1.0 mL/min
- Oven Temperature Program:
 - Initial Temperature: 50 °C, hold for 2 minutes

- Ramp: 10 °C/min to 240 °C
- Hold: 5 minutes at 240 °C

Mass Spectrometry (MS) Protocol

- Ionization Mode: Electron Ionization (EI) at 70 eV.[\[3\]](#)
- Mass Analyzer: Quadrupole
- Source Temperature: 230 °C
- Quadrupole Temperature: 150 °C
- Acquisition Mode: Full Scan (e.g., m/z 40-200) for qualitative analysis and Selected Ion Monitoring (SIM) for quantitative analysis.
- Solvent Delay: 3 minutes

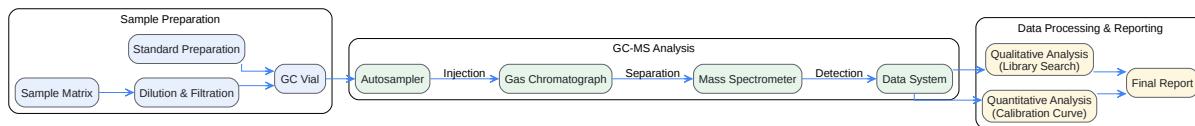
Data Presentation

Quantitative data for **1-Phenoxy-2-propanol** is summarized in the table below. The primary ion for quantification is m/z 94, which is the base peak in the electron ionization mass spectrum.[\[3\]](#)

Parameter	Value	Reference
Compound Name	1-Phenoxy-2-propanol	[3]
CAS Number	770-35-4	[3]
Molecular Formula	C ₉ H ₁₂ O ₂	[3]
Molecular Weight	152.19 g/mol	[3]
Quantification Ion (m/z)	94	[3]
Qualifier Ions (m/z)	77, 57, 45	[3]

Visualization

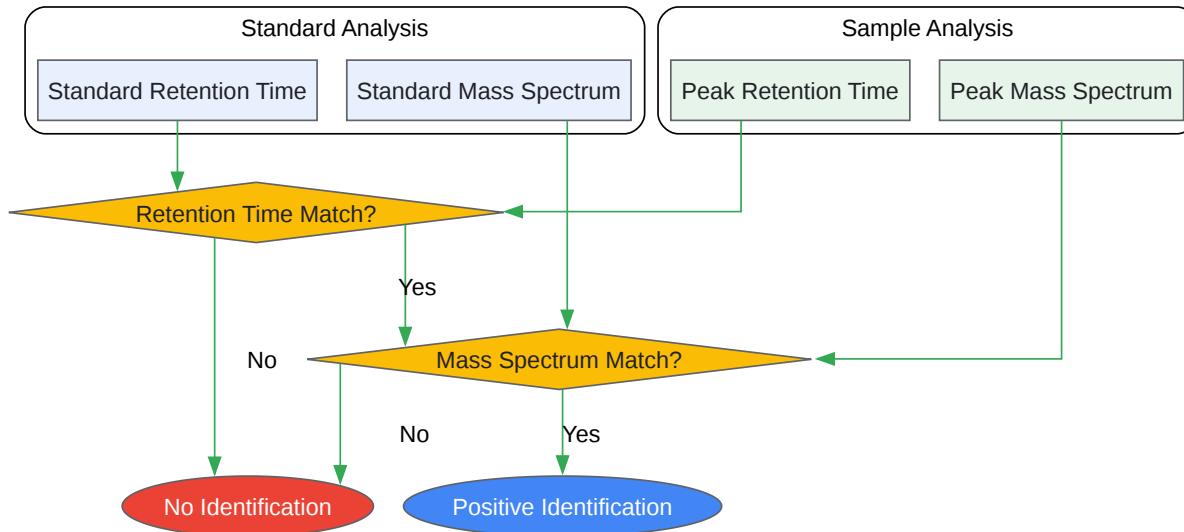
The following diagram illustrates the general workflow for the GC-MS analysis of **1-Phenoxy-2-propanol**.



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Caption: Workflow for GC-MS analysis of **1-Phenoxy-2-propanol**.

The logical relationship for the identification of **1-Phenoxy-2-propanol** in a sample is based on matching both its retention time and its mass spectrum with that of a known standard.

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Caption: Logic for compound identification in GC-MS.

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